

2,6-Dibromo-3,4,5-trimethylaniline CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Dibromo-3,4,5-trimethylaniline

Cat. No.: B3150403

[Get Quote](#)

An In-Depth Technical Guide to 2,6-Dibromo-3,4,5-trimethylaniline

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2,6-Dibromo-3,4,5-trimethylaniline**, a halogenated aromatic amine of interest in synthetic and medicinal chemistry. This document details its chemical and physical properties, including its Chemical Abstracts Service (CAS) number and molecular weight. While specific biological data for this compound is not extensively available in current literature, this guide explores the synthesis of structurally similar compounds and the general biological activities associated with substituted anilines, offering a predictive context for its potential applications.

Chemical and Physical Properties

2,6-Dibromo-3,4,5-trimethylaniline is a substituted aniline featuring two bromine atoms and three methyl groups on the benzene ring. These substitutions significantly influence its steric and electronic properties, making it a valuable intermediate in specialized organic synthesis.

Property	Value	Reference
CAS Number	68818-73-5	[1]
Molecular Weight	293.00 g/mol	[2]
Molecular Formula	C ₉ H ₁₁ Br ₂ N	[2]

Synthesis and Experimental Protocols

The primary route for the synthesis of **2,6-Dibromo-3,4,5-trimethylaniline** is through the electrophilic bromination of 3,4,5-trimethylaniline. While a specific detailed experimental protocol for this exact transformation is not readily available in published literature, the following section outlines general methodologies for the bromination of anilines, which can be adapted by skilled chemists.

General Experimental Protocol for Bromination of Anilines

Disclaimer: The following are generalized procedures and may require optimization for the specific synthesis of **2,6-Dibromo-3,4,5-trimethylaniline**. Appropriate safety precautions should be taken when handling bromine and other hazardous reagents.

Method 1: Bromination using Bromine in Acetic Acid

This is a classical method for the bromination of activated aromatic rings like anilines.

- Reagents and Materials:
 - Substituted Aniline (e.g., 3,4,5-trimethylaniline)
 - Glacial Acetic Acid
 - Bromine
 - Sodium bisulfite solution
 - Standard laboratory glassware (round-bottom flask, dropping funnel, condenser)

- Magnetic stirrer and heating mantle
- Procedure:
 - Dissolve the substituted aniline in glacial acetic acid in a round-bottom flask equipped with a magnetic stirrer and a dropping funnel.
 - Cool the mixture in an ice bath.
 - Slowly add a solution of bromine in glacial acetic acid dropwise to the cooled aniline solution with constant stirring.
 - After the addition is complete, allow the reaction mixture to stir at room temperature for a specified time, monitoring the reaction progress by Thin Layer Chromatography (TLC).
 - Once the reaction is complete, pour the mixture into a beaker containing cold water.
 - To quench the excess bromine, add a sodium bisulfite solution until the orange color disappears.
 - The precipitated product is then collected by filtration, washed with water, and dried.
 - Further purification can be achieved by recrystallization from a suitable solvent (e.g., ethanol/water mixture).^[3]

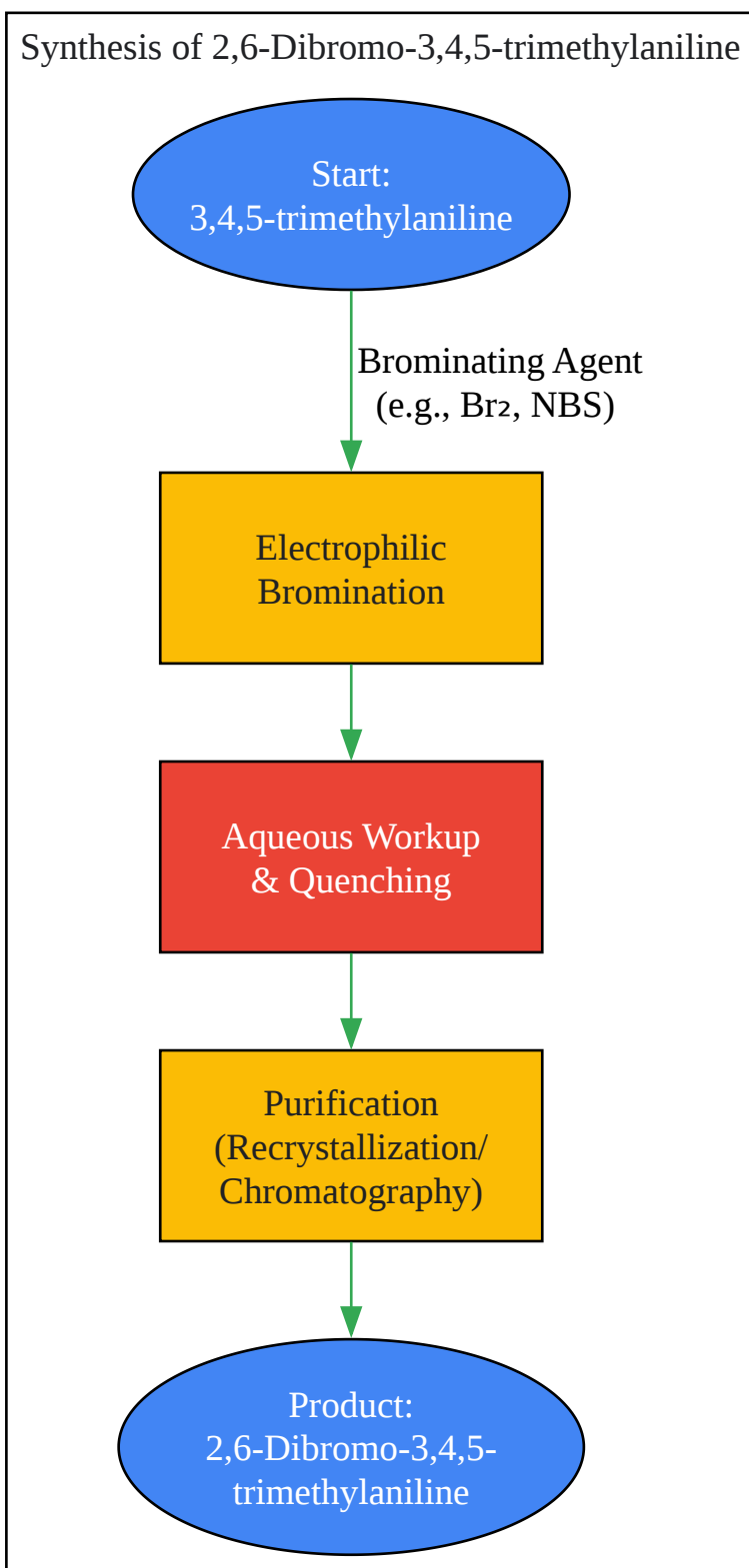
Method 2: Bromination using N-Bromosuccinimide (NBS)

NBS is a milder and more selective brominating agent compared to elemental bromine.

- Reagents and Materials:
 - Substituted Aniline
 - N-Bromosuccinimide (NBS)
 - Solvent (e.g., Dichloromethane, Acetonitrile)
 - Standard laboratory glassware

- Procedure:
 - Dissolve the substituted aniline in a suitable solvent in a round-bottom flask.
 - Add N-Bromosuccinimide in portions to the solution at room temperature with stirring.
 - Monitor the reaction by TLC. The reaction time can vary depending on the reactivity of the substrate.
 - Upon completion, the reaction mixture is typically washed with water and a saturated solution of sodium thiosulfate to remove unreacted NBS and succinimide byproduct.
 - The organic layer is then dried over an anhydrous salt (e.g., MgSO_4 or Na_2SO_4), filtered, and the solvent is removed under reduced pressure to yield the crude product.
 - Purification is typically performed by column chromatography or recrystallization.

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis of **2,6-Dibromo-3,4,5-trimethylaniline**.

Potential Biological Activities and Signaling Pathways (Inferred)

Direct experimental data on the biological activity and signaling pathway involvement of **2,6-Dibromo-3,4,5-trimethylaniline** is scarce in the public domain. However, the broader class of substituted anilines and halogenated aromatic compounds has been the subject of extensive research in drug discovery.

General Biological Activities of Substituted Anilines

Substituted anilines are privileged scaffolds in medicinal chemistry and have been investigated for a wide range of biological activities, including:

- **Anticancer Activity:** Many aniline derivatives have been synthesized and evaluated as potential anticancer agents.^[4] Their mechanisms of action are diverse and can involve the inhibition of kinases, disruption of microtubule dynamics, or induction of apoptosis.
- **Antimicrobial Activity:** The aniline moiety is present in numerous compounds exhibiting antibacterial and antifungal properties.
- **Enzyme Inhibition:** Substituted anilines can be designed to fit into the active sites of various enzymes, leading to their inhibition. This is a common strategy in the development of drugs for a multitude of diseases.

It is important to note that the biological activity of a specific substituted aniline is highly dependent on the nature and position of the substituents on the aromatic ring.

Role of Halogenation in Drug Design

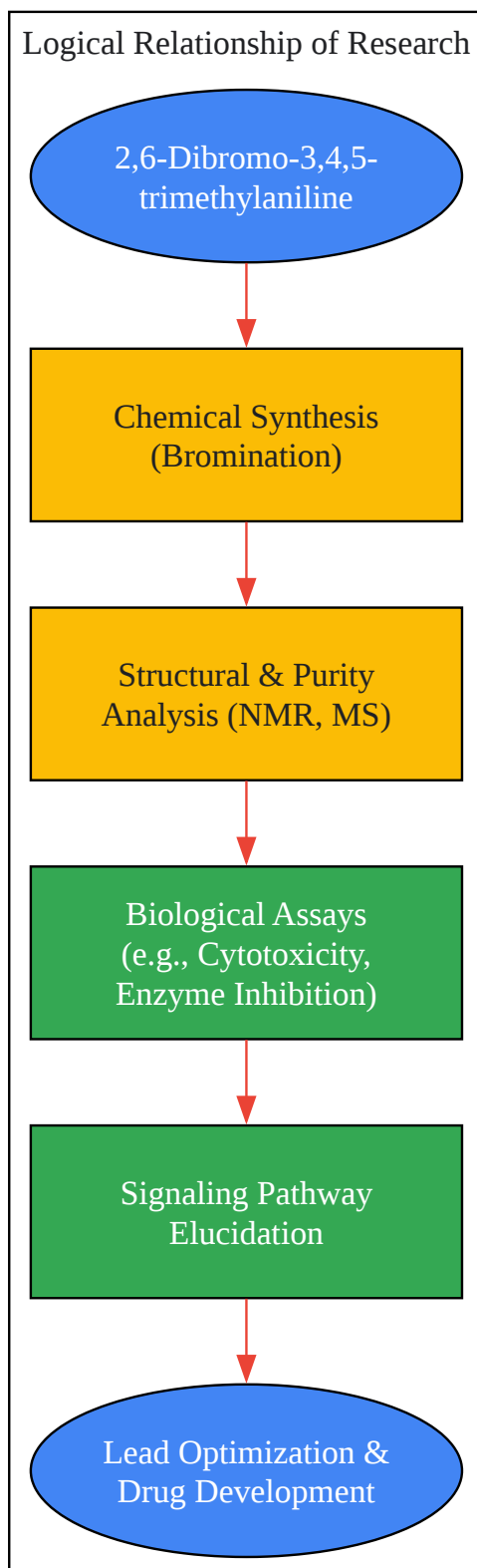
The introduction of halogen atoms, such as bromine, into a molecule is a common strategy in medicinal chemistry to modulate its pharmacokinetic and pharmacodynamic properties.^{[5][6]} Bromine substitution can influence:

- **Lipophilicity:** Affecting the compound's ability to cross cell membranes.
- **Metabolic Stability:** Potentially blocking sites of metabolic degradation.

- **Binding Affinity:** The bromine atom can participate in halogen bonding, a non-covalent interaction that can enhance binding to biological targets.

Hypothetical Signaling Pathway Involvement

Given the lack of specific data, any discussion of signaling pathway involvement remains speculative. Based on the activities of other substituted anilines, **2,6-Dibromo-3,4,5-trimethylaniline** could potentially interact with pathways involved in cell proliferation, apoptosis, or inflammation. However, without experimental evidence, no definitive pathway can be described.



[Click to download full resolution via product page](#)

Caption: A logical workflow for the research and development of novel chemical entities.

Conclusion

2,6-Dibromo-3,4,5-trimethylaniline is a chemical entity with potential for applications in synthetic chemistry, particularly as a sterically hindered building block. While its specific biological profile remains to be elucidated, the known activities of related substituted anilines and halogenated compounds suggest that it could be a valuable starting point for the design of new therapeutic agents. Further research is required to determine its precise biological functions and to explore its potential in drug development. This guide serves as a foundational resource for researchers interested in pursuing studies on this and related compounds.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,6-Dibromo-3,4,5-trimethylaniline [synhet.com]
- 2. achmem.com [achmem.com]
- 3. 2,6-Dibromo-4-methylaniline - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. mdpi.com [mdpi.com]
- 6. "Biological Activity of Recently Discovered Halogenated Marine Natural " by Gordon Gribble [digitalcommons.dartmouth.edu]
- To cite this document: BenchChem. [2,6-Dibromo-3,4,5-trimethylaniline CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3150403#2-6-dibromo-3-4-5-trimethylaniline-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com